

Application Notes and Protocols: Dissolving 1-Formyl- β -carboline in DMSO

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Compound of Interest

Compound Name: 1-Formyl-beta-carboline

Cat. No.: B1336114

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Abstract

1-Formyl- β -carboline is a naturally occurring alkaloid with demonstrated biological activities, including potent antiviral and potential anticancer properties. Its mechanism of action often involves the modulation of key cellular signaling pathways, such as the PI3K/Akt pathway.[1][2][3] Proper solubilization is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common and effective solvent for dissolving 1-Formyl- β -carboline for in vitro studies.[1][4] This document provides a detailed protocol for the preparation of 1-Formyl- β -carboline solutions in DMSO, along with storage and handling guidelines.

Data Presentation

Parameter	Value	Reference
Molecular Weight	196.21 g/mol	[4]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1][4]
Suggested Stock Concentrations	5 mM, 10 mM, 20 mM	[4]
Storage (Powder)	-20°C for up to 3 years	[4][5]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[4]

Experimental Protocol: Preparation of a 10 mM Stock Solution of 1-Formyl- β -carboline in DMSO

This protocol describes the preparation of a 10 mM stock solution of 1-Formyl- β -carboline in DMSO. Adjustments to the calculations can be made to prepare other desired concentrations.

Materials:

- 1-Formyl- β -carboline (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

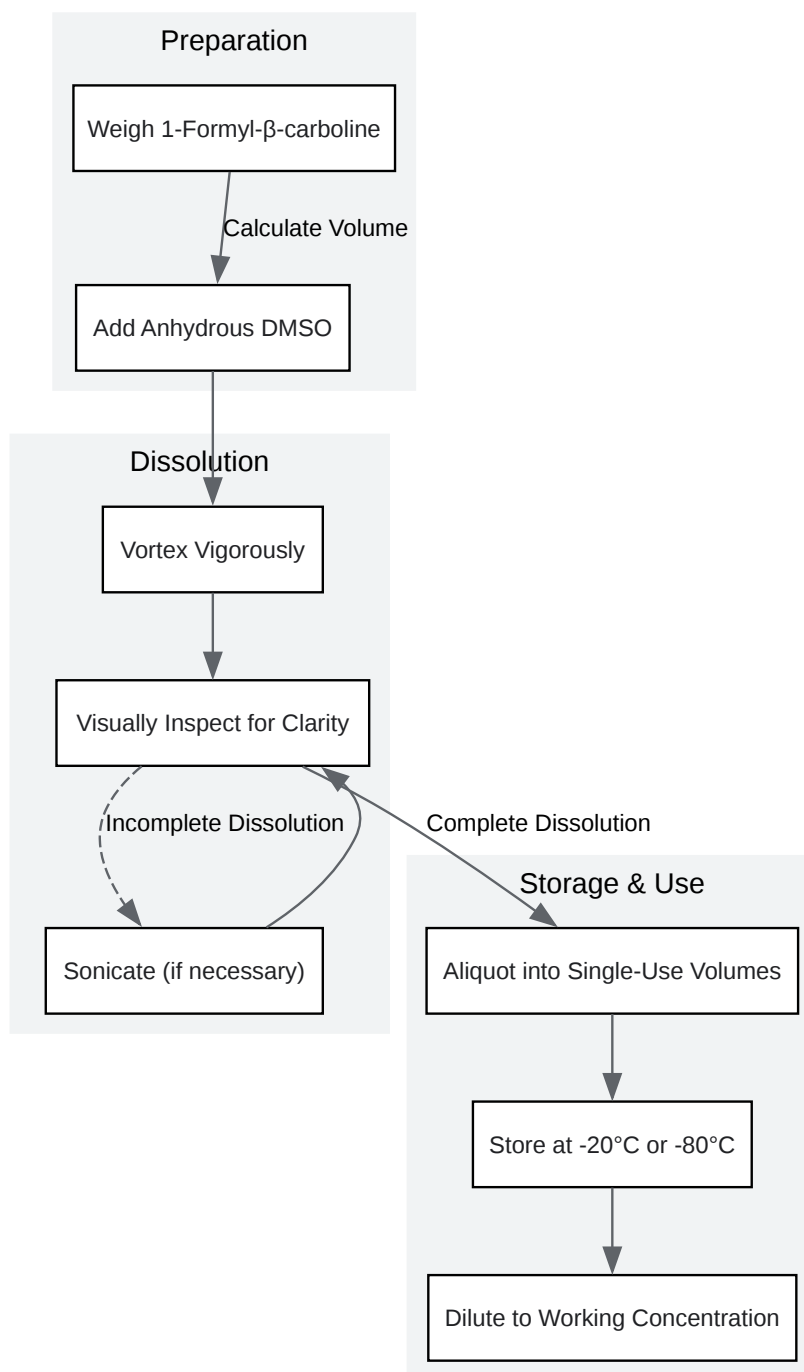
- **Pre-weighing Preparation:** Before handling the compound, ensure a clean and dry workspace. Allow the container of 1-Formyl- β -carboline to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing the Compound:**
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh the desired amount of 1-Formyl- β -carboline powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.962 mg of the compound (Molecular Weight = 196.21 g/mol). Calculation: $0.01 \text{ mol/L} * 0.001 \text{ L} * 196.21 \text{ g/mol} = 0.001962 \text{ g} = 1.962 \text{ mg}$
- **Adding the Solvent:**

- Add the calculated volume of anhydrous DMSO to the tube containing the weighed compound. For a 10 mM solution using 1.962 mg of compound, add 1 mL of DMSO.
- Dissolution:
 - Cap the tube securely.
 - Vortex the mixture vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
 - If the compound does not fully dissolve with vortexing, sonicate the tube in a water bath for 5-10 minutes at room temperature.
- Storage:
 - Once fully dissolved, the stock solution is ready for use.
 - For storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[4]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4]

Dilution to Working Concentration:

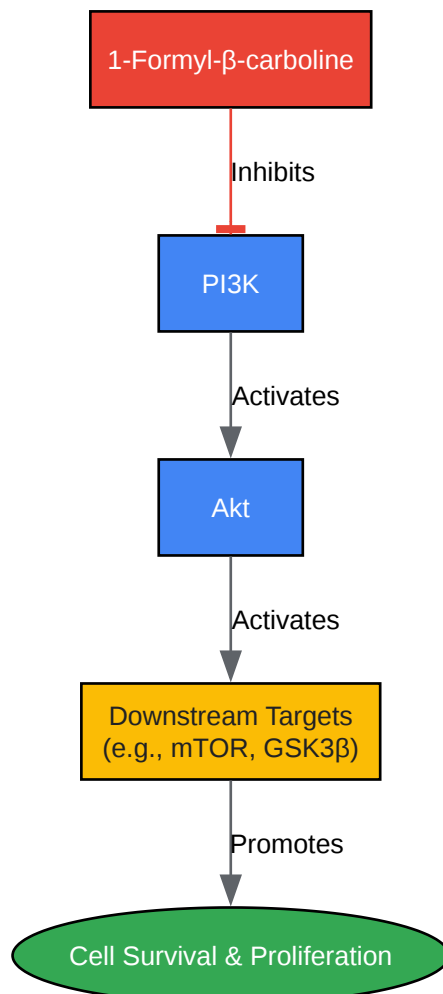
For cell-based assays, it is crucial to dilute the DMSO stock solution in the appropriate cell culture medium to the final desired concentration. To minimize solvent toxicity, the final concentration of DMSO in the culture medium should typically be kept below 0.5%.[6]

Mandatory Visualizations

Experimental Workflow: Dissolving 1-Formyl- β -carboline in DMSO

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Caption: Workflow for preparing a 1-Formyl- β -carboline solution in DMSO.

Signaling Pathway: 1-Formyl- β -carboline Inhibition of PI3K/Akt

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Caption: Inhibition of the PI3K/Akt signaling pathway by 1-Formyl- β -carboline.

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References

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